

Technical Comparison Guide: Iron DOTA Sodium Salt vs. Alternative Iron Chelates

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Compound of Interest

Compound Name: Iron DOTA Sodium Salt

CAS No.: 149819-85-2

Cat. No.: B599687

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Executive Summary

Iron DOTA Sodium Salt (Sodium [Fe(III)-DOTA])

) represents a high-stability macrocyclic chelate distinct from traditional linear alternatives like Fe-DTPA or Fe-EDTA. While historically overshadowed by Gadolinium (Gd) analogs for MRI contrast, Fe-DOTA is gaining renewed traction due to concerns over Gd retention (Nephrogenic Systemic Fibrosis).

Key Technical Verdict:

- Thermodynamics: Fe-DOTA exhibits superior thermodynamic stability () compared to Fe-DTPA () and Fe-EDTA ().
- Kinetics: It demonstrates exceptional kinetic inertness due to the macrocyclic effect, significantly reducing in vivo transmetallation risks.

- **Redox Safety:** Unlike Fe-EDTA, which promotes Fenton chemistry, the DOTA cage stabilizes the Fe(III) state, shifting the redox potential to negative values that inhibit physiological reduction and subsequent hydroxyl radical generation.

Thermodynamic & Kinetic Profile[1]

The efficacy of a chelate is defined by two distinct parameters: Thermodynamic Stability (equilibrium state) and Kinetic Inertness (rate of dissociation).

Comparative Stability Constants

The following data highlights the "Macrocyclic Effect," where the pre-organized ring structure of DOTA provides an entropic advantage over linear chelators.

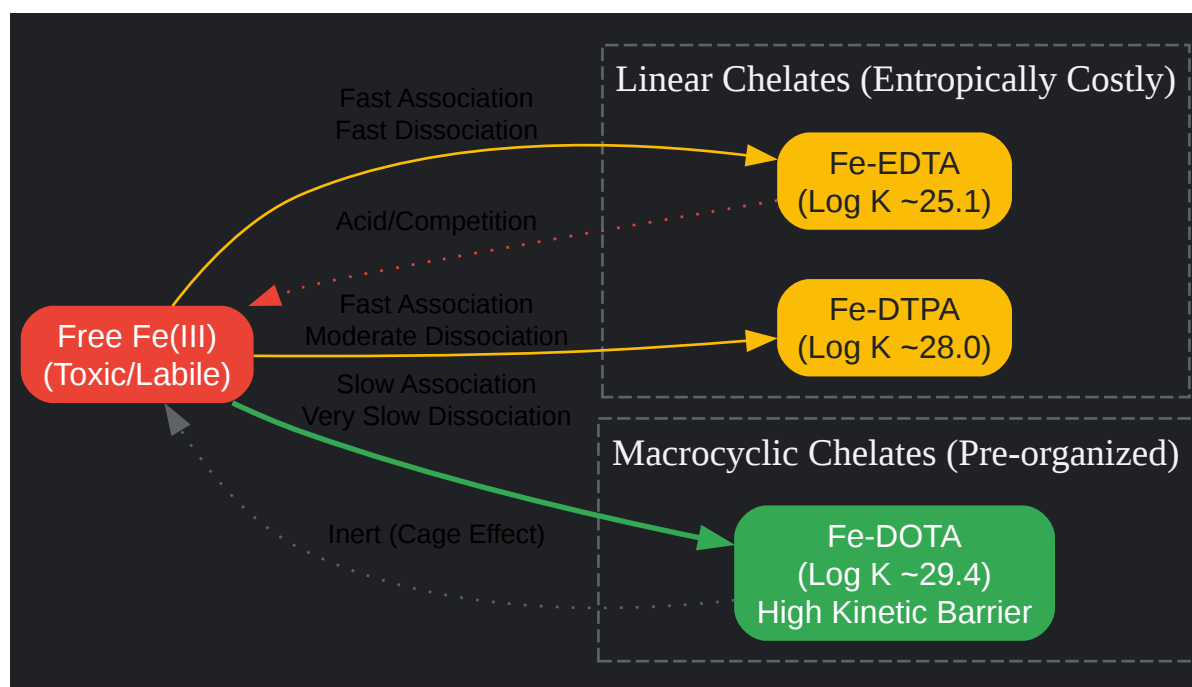
Chelate	Ligand Type	Log (Fe)	pM (Free Fe)*	Kinetic Inertness
Fe-DOTA	Macrocyclic (12-membered ring)	29.4	> 28.5	High (> days in acid)
Fe-DTPA	Linear (Octadentate)	28.0	27.3	Moderate
Fe-EDTA	Linear (Hexadentate)	25.1	23.5	Low (Labile)
Fe-HBED	Phenolic (Hexadentate)	39.7	> 30	High

*pM = $-\log[\text{Fe}]_{\text{free}}$ calculated at pH 7.4, $[\text{L}]_{\text{total}} = 10 \mu\text{M}$, $[\text{Fe}]_{\text{total}} = 1 \mu\text{M}$. Higher pM indicates lower free iron toxicity.

Mechanistic Insight: While Fe-HBED has a higher thermodynamic constant, Fe-DOTA is preferred in many biological tracers because its kinetic inertness prevents rapid dissociation even in competing acidic environments (e.g., lysosomes), whereas linear chelates like DTPA are more susceptible to proton-assisted dissociation.

Visualization: The Macrocyclic Effect

The diagram below illustrates the kinetic barrier difference between the "claw-like" binding of DTPA and the "cage-like" encapsulation of DOTA.



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Figure 1: Chelation dynamics showing the kinetic stability advantage of Fe-DOTA over linear alternatives.

Redox Behavior & Safety (Fenton Chemistry)

A critical differentiator for Iron DOTA is its ability to suppress the Fenton Reaction, the process where labile iron catalyzes the formation of cytotoxic hydroxyl radicals (

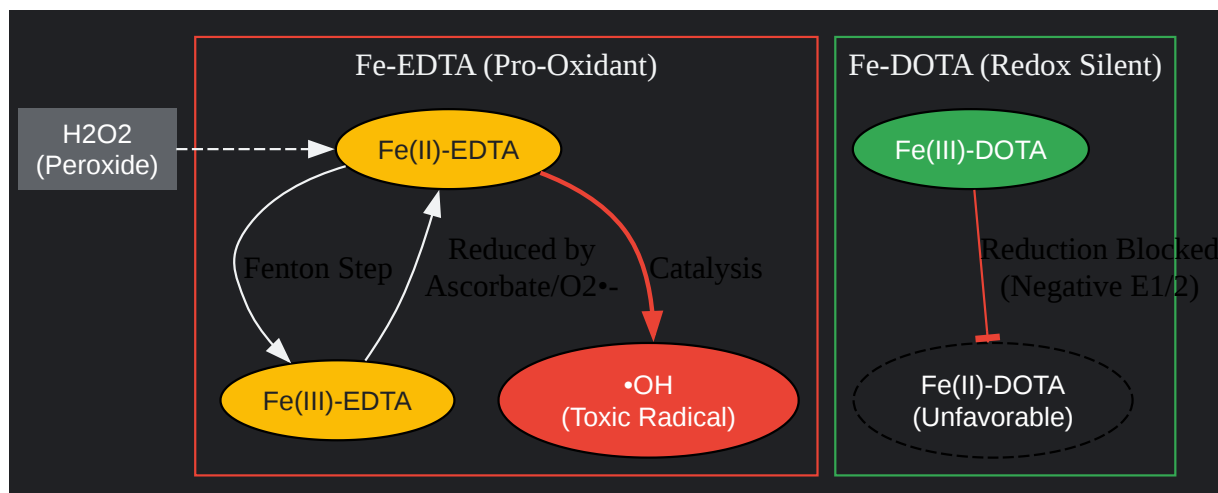
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The Redox Mechanism

- Fe-EDTA: Stabilizes Fe(III) but leaves the metal center accessible to reductants (like Ascorbate or Superoxide). The redox potential (

) is near +0.12 V (vs NHE), making it easy to cycle between Fe(II)/Fe(III) in vivo. This makes Fe-EDTA a pro-oxidant.

- Fe-DOTA: The rigid coordination sphere stabilizes the Fe(III) state significantly, shifting the to highly negative values (approx -0.40 V or lower). Physiological reductants cannot easily reduce Fe(III)-DOTA to Fe(II)-DOTA. Without Fe(II), the Fenton cycle is blocked.



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Figure 2: Mechanism of Fenton Reaction inhibition by Fe-DOTA compared to the catalytic activity of Fe-EDTA.

Experimental Protocols

To validate the efficacy of Fe-DOTA Sodium Salt in your specific application, the following self-validating protocols are recommended.

Protocol A: Determination of Kinetic Inertness (Acid Challenge)

Objective: Quantify the dissociation half-life () under acidic stress.

Reagents:

- 1 mM Fe-DOTA Sodium Salt solution.

- 1 M HCl (Acid challenge).
- UV-Vis Spectrophotometer.

Workflow:

- Baseline: Measure the absorbance spectrum of Fe-DOTA (typically nm depending on pH).
- Challenge: Mix Fe-DOTA solution 1:1 with 2M HCl (Final [HCl] = 1M).
- Kinetics: Monitor absorbance at every 1 hour for 24-48 hours at 25°C.
- Calculation: Plot vs. time. The slope yields .
 - Validation Criteria: Fe-DOTA should show change over 24h. Fe-DTPA will show rapid degradation (in <1h).

Protocol B: Measurement of Longitudinal Relaxivity ()

Objective: Determine MRI efficacy (if used as a contrast agent).

Reagents:

- Fe-DOTA Sodium Salt (Serial dilutions: 0.1, 0.25, 0.5, 0.75, 1.0 mM).
- 1.5T or 3.0T NMR/MRI Scanner.
- Inversion Recovery Pulse Sequence.

Workflow:

- Preparation: Prepare samples in deionized water (pH 7.4).
- Acquisition: Apply Inversion Recovery sequence with varying inversion times (ms).
- Fitting: Fit signal intensities to
.
(s
) vs. Concentration (mM).
- Result: The slope is the relaxivity
(mM
s
).[1]
 - Expected Data: Fe-DOTA
mM
s
(lower than Gd-DOTA due to lack of inner-sphere water coordination,
).

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Sources

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